

# IUPAC name of 4-Isopropylphenylacetic acid

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## Compound of Interest

Compound Name: 4-Isopropylphenylacetic acid

Cat. No.: B181106

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An Application Scientist's Technical Guide to 2-(4-propan-2-yl)phenylacetic Acid (Ibuprofen Impurity N): Synthesis, Characterization, and Pharmaceutical Significance

## Introduction

In the landscape of pharmaceutical development and manufacturing, the adage "the dose makes the poison" extends beyond the active pharmaceutical ingredient (API) to the minute, often structurally similar, compounds known as impurities. The rigorous identification, synthesis, and quantification of these impurities are cornerstones of ensuring drug safety and quality. This guide provides a detailed technical overview of 2-(4-propan-2-yl)phenylacetic acid, a compound of significant interest not as a therapeutic agent itself, but as a known process-related impurity of Ibuprofen, designated as Ibuprofen Impurity N.<sup>[1]</sup>

For researchers, process chemists, and quality control analysts, understanding the physicochemical properties, synthesis, and analytical profile of such impurities is paramount. This document offers field-proven insights into the synthesis of 2-(4-propan-2-yl)phenylacetic acid for its use as a reference standard, its comprehensive analytical characterization, and its critical role in the quality control of one of the world's most common non-steroidal anti-inflammatory drugs (NSAIDs).

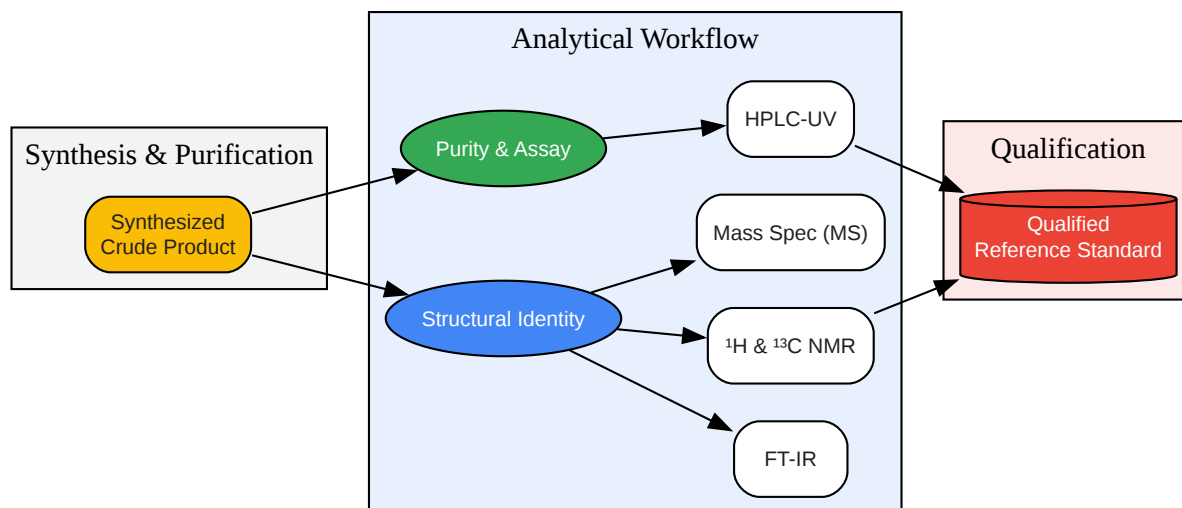
## Compound Identification and Physicochemical Profile

Accurate identification is the foundation of all subsequent work. The compound is most commonly known by its trivial name, **4-Isopropylphenylacetic acid**, but for regulatory and

scientific clarity, the IUPAC nomenclature is essential.

Identifier	Value	Source
IUPAC Name	2-(4-propan-2-yl)phenyl)acetic acid	[2]
Common Name	4-Isopropylphenylacetic acid	
Synonym	Ibuprofen Impurity N	[1]
CAS Registry Number	4476-28-2	[2]
Molecular Formula	C <sub>11</sub> H <sub>14</sub> O <sub>2</sub>	[2]
Molecular Weight	178.23 g/mol	[2]

Below is the two-dimensional structure of the molecule.



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## Sources

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- 2. new patent – All About Drugs [allfordrugs.com]
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